Technical Guide: PMPA-13C5 Stable Isotope Physical Properties & Bioanalytical Application[1]

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Compound of Interest

Compound Name:	*rac Tenofovir-13C5*
Cat. No.:	*B1155581*

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Executive Summary

This technical guide details the physical properties and bioanalytical applications of PMPA-13C5 (Tenofovir-13C5), the stable isotope-labeled internal standard (SIL-IS) for the antiretroviral drug Tenofovir (PMPA).[1]

In quantitative LC-MS/MS bioanalysis, PMPA-13C5 is preferred over deuterated analogs (e.g., Tenofovir-d5) due to the superior stability of the Carbon-13 label.[1] Unlike deuterium, which can undergo H/D exchange in protic solvents or exhibit chromatographic isotope effects (shifting retention times), the

C label ensures perfect co-elution with the analyte.[1] This co-elution is critical for correcting matrix effects, ionization suppression, and extraction variability in complex biological matrices like human plasma or PBMCs.

Molecular Identity & Physicochemical Profile[2][3][4][5][6][7][8]

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PMPA-13C5 is the stable isotope form of (R)-9-(2-phosphonomethoxypropyl)adenine.[1] The labeling typically incorporates five

C atoms into the adenine purine ring system.[1]

Table 1: Comparative Physicochemical Properties[4][7]

Property	Native Tenofovir (PMPA)	PMPA-13C5 (IS)	Technical Note
CAS Registry	147127-20-6 (Unlabeled)	N/A (Custom Synthesis)	
Chemical Formula			Label is on the Adenine ring.[1]
Molecular Weight	287.21 g/mol	~292.2 g/mol	Mass shift of +5 Da.[1]
Monoisotopic Mass	287.08 Da	292.09 Da	Critical for MS precursor selection.[1]
pKa Values	3.75 (phosphonate), 6.8 (adenine)	Identical	Amphoteric nature affects SPE extraction pH.[1]
LogP	-1.6 (Hydrophilic)	Identical	Highly polar; requires aqueous mobile phases.[1]
Solubility	13.4 mg/mL (Water)	Identical	Soluble in dilute acid/base; sparingly soluble in organic solvents.[1]
Appearance	White to off-white crystalline powder	White powder	Hygroscopic; store desiccated.[1]

Mass Spectrometry Characteristics

The utility of PMPA-13C5 relies on specific mass transitions that avoid interference from the native drug. The fragmentation pathway typically involves the cleavage of the phosphonomethoxypropyl side chain from the adenine base.

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Fragmentation Pathway (Mechanism)

In Positive Electrospray Ionization (ESI+), the precursor ion

is generated.[1] Collision-Induced Dissociation (CID) cleaves the N-glycosidic-like bond between the propyl chain and the adenine ring.[1]

- Native PMPA: Precursor 288.1

  Product 176.1 (Adenine-propyl fragment) or 136.1 (Adenine base).[1]

- PMPA-13C5: Precursor 293.1

  Product 181.1 (Adenine-13C5-propyl fragment) or 141.1 (Adenine-13C5 base).[1]

Visualization: MS/MS Fragmentation Logic

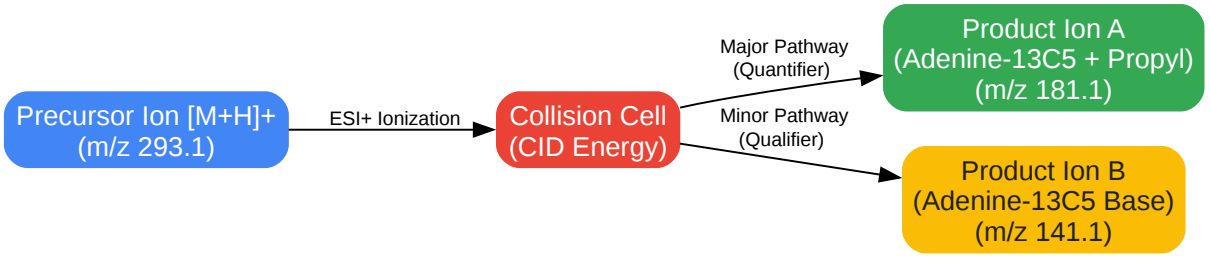

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Figure 1: MS/MS fragmentation pathway for PMPA-13C5 showing the generation of quantifier ions.[1]

Bioanalytical Experimental Protocol

Due to the high polarity (LogP -1.[1]6) of PMPA, standard Liquid-Liquid Extraction (LLE) is often inefficient.[1] The recommended workflow utilizes Protein Precipitation (PPT) or Mixed-Mode Cation Exchange (MCX) SPE.[1]

Reagent Preparation

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- Stock Solution: Dissolve 1 mg PMPA-13C5 in 1 mL of 50:50 Methanol:Water (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute stock to 500 ng/mL in water. Note: Avoid 100% organic solvents for working solutions to prevent precipitation of the phosphate salt.

Sample Extraction Workflow (MCX SPE Method)

This protocol ensures high recovery and removal of phospholipids, which are major sources of matrix effects.

- Aliquot: Transfer 100 µL human plasma to a 96-well plate.
- IS Addition: Add 20 µL Working IS Solution (PMPA-13C5). Vortex.
- Acidification: Add 200 µL 4%

  (Phosphoric Acid). Rationale: Lowers pH < pKa (3.[1]75) to ensure the amine is protonated for cation exchange.
- Conditioning: Condition MCX plate with 200 µL Methanol, then 200 µL Water.
- Loading: Load acidified sample.
- Wash:
  - Wash 1: 200 µL 2% Formic Acid (removes acidic interferences).[1]
  - Wash 2: 200 µL Methanol (removes neutrals/hydrophobics).[1]
- Elution: Elute with 2 x 50 µL of 5% Ammonium Hydroxide in Methanol. Rationale: High pH deprotonates the amine, releasing the drug from the sorbent.
- Reconstitution: Evaporate to dryness (

  , 40°C) and reconstitute in Mobile Phase A.

Visualization: Extraction Logic

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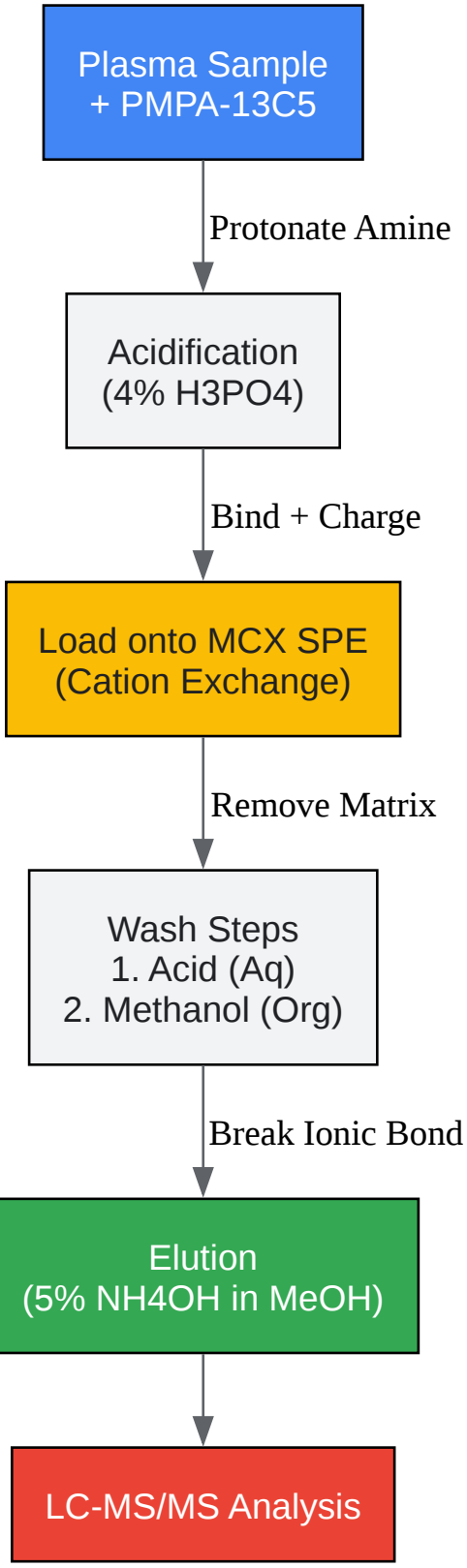

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Figure 2: Mixed-Mode Cation Exchange (MCX) workflow optimizing PMPA-13C5 recovery.[1]

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Stability & Handling

To ensure scientific integrity, the following stability parameters must be validated during method development:

- Stock Stability: Stable for >12 months at -20°C in 50:50 MeOH:Water.
- Solution Stability: Stable for 24 hours at room temperature.
- Isotopic Stability: The

  C label is non-exchangeable.[1] Unlike deuterium labels, which may exchange with solvent protons at low pH (acidic extraction), the carbon backbone remains intact, ensuring the internal standard concentration remains constant throughout the workflow.

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